

3-Amino-5-bromophenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Amino-5-bromophenol

Cat. No.: B177715

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This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant methodologies for **3-Amino-5-bromophenol**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key data, outlines general experimental approaches, and presents the molecular structure as a foundation for further research and application.

Chemical Properties and Structure

3-Amino-5-bromophenol is a substituted aromatic compound containing amino, hydroxyl, and bromo functional groups. These groups confer its specific reactivity, making it a valuable intermediate in organic synthesis.^{[1][2]} It is primarily utilized as a building block in the creation of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2]}

Structural Information

The structural identity of **3-Amino-5-bromophenol** is well-defined by its IUPAC name, SMILES string, and InChIKey.

Identifier	Value
IUPAC Name	3-Amino-5-bromophenol
CAS Number	100367-38-2
Molecular Formula	C ₆ H ₆ BrNO
SMILES	<chem>OC1=CC(Br)=CC(N)=C1</chem> [3]
InChI Key	MITPOGKUUPJAPC-UHFFFAOYSA-N [4]

Physicochemical Properties

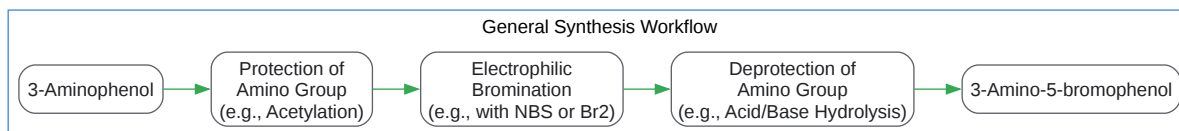
The following table summarizes the known and predicted physicochemical properties of **3-Amino-5-bromophenol**. It is important to note that experimental data for several properties, such as melting point, pKa, and solubility, are not widely available in the reviewed literature. The provided boiling point and density are predicted values.

Property	Value	Source
Molecular Weight	188.02 g/mol	[5] [6]
Physical State	Solid	[3]
Melting Point	Not Available	[3] [5]
Boiling Point (Predicted)	319.2 ± 22.0 °C at 760 Torr	[3]
Density (Predicted)	1.768 ± 0.06 g/cm ³	[3]
pKa	Not Available	
Solubility	Not Available	[3] [5]
Storage Conditions	Room temperature, sealed in a dry environment	[3]

Chemical Structure Visualization

The chemical structure of **3-Amino-5-bromophenol** is depicted below. The diagram illustrates the meta-substitution pattern of the amino and bromo groups relative to the hydroxyl group on

the benzene ring.



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